

An In-depth Technical Guide to the Physical Properties of Oct-2-ynal

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Compound of Interest

Compound Name: Oct-2-ynal

CAS No.: 1846-68-0

Cat. No.: B160346

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This guide provides a comprehensive overview of the key physical properties of **Oct-2-ynal**, specifically its boiling point and density. Designed for researchers, scientists, and professionals in drug development, this document synthesizes technical data with practical insights into the experimental determination of these properties.

Introduction to Oct-2-ynal: A Versatile Aldehyde

Oct-2-ynal, with the chemical formula $C_8H_{12}O$ and a molecular weight of 124.18 g/mol, is an aliphatic aldehyde distinguished by a carbon-carbon triple bond between the second and third carbon atoms.^[1] This unique structural feature, combining the reactivity of an aldehyde with the rigidity of an alkyne, makes **Oct-2-ynal** a valuable intermediate in organic synthesis. It is typically a colorless to pale yellow liquid with a characteristic odor.^[1] Its applications span various fields, including the synthesis of complex molecules and potential use as an antifungal agent. A thorough understanding of its physical properties is paramount for its safe handling, application in synthetic protocols, and for the purification of reaction products.

Core Physical Properties of Oct-2-ynal

The boiling point and density are fundamental physical constants that provide critical information about a substance's volatility and mass-to-volume relationship, respectively. These properties are indispensable for a wide range of laboratory and industrial applications, from reaction setup and solvent selection to purification and storage.

Physical Property	Experimental Value	Conditions
Boiling Point	74-76 °C	at 15 mmHg
Density	0.871 g/mL	at 25 °C

Table 1: Key Physical Properties of **Oct-2-ynal**.[\[2\]](#)[\[3\]](#)

The boiling point of **Oct-2-ynal** is provided at a reduced pressure (15 mmHg). This is a common practice for organic compounds that may decompose or oxidize at their atmospheric boiling point. The specification of temperature for the density measurement is crucial as density is temperature-dependent.

Experimental Determination of Physical Properties

The following sections detail the methodologies for the precise determination of the boiling point and density of **Oct-2-ynal**. The described protocols are designed to be self-validating, ensuring a high degree of accuracy and reproducibility.

Determination of Boiling Point (Reduced Pressure)

The determination of a boiling point at reduced pressure is essential for compounds like **Oct-2-ynal** to prevent thermal degradation. This procedure requires a vacuum distillation apparatus.

Causality Behind Experimental Choices:

- **Reduced Pressure:** Heating an organic molecule to high temperatures can provide sufficient energy to break chemical bonds, leading to decomposition. By reducing the pressure, the boiling point is lowered, allowing for distillation at a temperature that preserves the molecule's integrity.

- **Stirring/Boiling Chips:** To ensure smooth boiling and prevent bumping (the sudden, violent boiling of a superheated liquid), a magnetic stirrer or boiling chips are used. This promotes the formation of small bubbles and even heat distribution.
- **Thermometer Placement:** The accurate measurement of the boiling point relies on the thermometer bulb being positioned correctly. It should be slightly below the side arm leading to the condenser to ensure it measures the temperature of the vapor that is in equilibrium with the boiling liquid.

Step-by-Step Methodology:

- **Apparatus Setup:** Assemble a vacuum distillation apparatus, ensuring all glassware is clean and dry. The setup includes a round-bottom flask, a distillation head with a thermometer adapter, a condenser, a receiving flask, and a vacuum source with a manometer to monitor the pressure.
- **Sample Preparation:** Place a small volume of **Oct-2-ynal** into the round-bottom flask, along with a magnetic stir bar or a few boiling chips.
- **System Evacuation:** Seal the apparatus and carefully apply a vacuum, adjusting the pressure until a stable reading of 15 mmHg is achieved on the manometer.
- **Heating:** Begin gently heating the flask using a heating mantle.
- **Observation and Data Collection:** Observe the temperature as the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. The constant temperature at which the liquid and vapor are in equilibrium is recorded as the boiling point at that specific pressure.
- **Shutdown:** Once the distillation is complete, remove the heat source and allow the apparatus to cool before slowly releasing the vacuum.

Determination of Density

The density of a liquid can be accurately determined by measuring the mass of a known volume.

Causality Behind Experimental Choices:

- **Pycnometer or Graduated Cylinder:** A pycnometer is a specialized flask that allows for the precise measurement of a specific volume of liquid, offering high accuracy. For less stringent requirements, a calibrated graduated cylinder can be used.
- **Temperature Control:** As the density of liquids varies with temperature, it is crucial to perform the measurement at a constant, recorded temperature (in this case, 25 °C). A water bath can be used to maintain a stable temperature.
- **Analytical Balance:** An analytical balance is used to measure the mass to a high degree of precision, which is essential for an accurate density determination.

Step-by-Step Methodology:

- **Tare the Measuring Vessel:** Accurately weigh a clean and dry pycnometer or a 10 mL graduated cylinder on an analytical balance and record the mass.
- **Sample Introduction:** Carefully add a known volume of **Oct-2-ynal** to the tared vessel. If using a pycnometer, fill it to the calibration mark. If using a graduated cylinder, record the exact volume.
- **Mass Measurement:** Weigh the vessel containing the **Oct-2-ynal** and record the total mass.
- **Calculation:**
 - Subtract the mass of the empty vessel from the total mass to determine the mass of the **Oct-2-ynal**.
 - Density is then calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.
- **Repeatability:** For enhanced accuracy, the measurement should be repeated multiple times, and the average value should be reported.

Experimental Workflow Visualization

The following diagram illustrates the logical flow of the experimental procedures for determining the boiling point and density of **Oct-2-ynal**.



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